

Personal protective equipment for handling Azide-phenylalanine hydrochloride

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Compound of Interest

Compound Name: Azide-phenylalanine hydrochloride

Cat. No.: B12430034

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Essential Safety and Handling Guide for Azide-phenylalanine Hydrochloride

This guide provides immediate, essential safety protocols and logistical information for handling **Azide-phenylalanine hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

Azide-phenylalanine hydrochloride is a chemical compound that requires careful handling due to its potential hazards. It can be harmful if swallowed, inhaled, or comes into contact with skin.^[1]^[2] It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.^[1]

Quantitative Data Summary

Hazard Classification	Description	GHS Hazard Statement
Acute Toxicity, Oral	Harmful if swallowed.	H302[1][2]
Acute Toxicity, Dermal	Harmful in contact with skin.	H312[2]
Acute Toxicity, Inhalation	Harmful if inhaled.	H332[2]
Skin Corrosion/Irritation	Causes skin irritation.	H315[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.	H319[1]
Specific Target Organ Toxicity	May cause respiratory irritation.	H335[1]

Recommended Personal Protective Equipment (PPE)

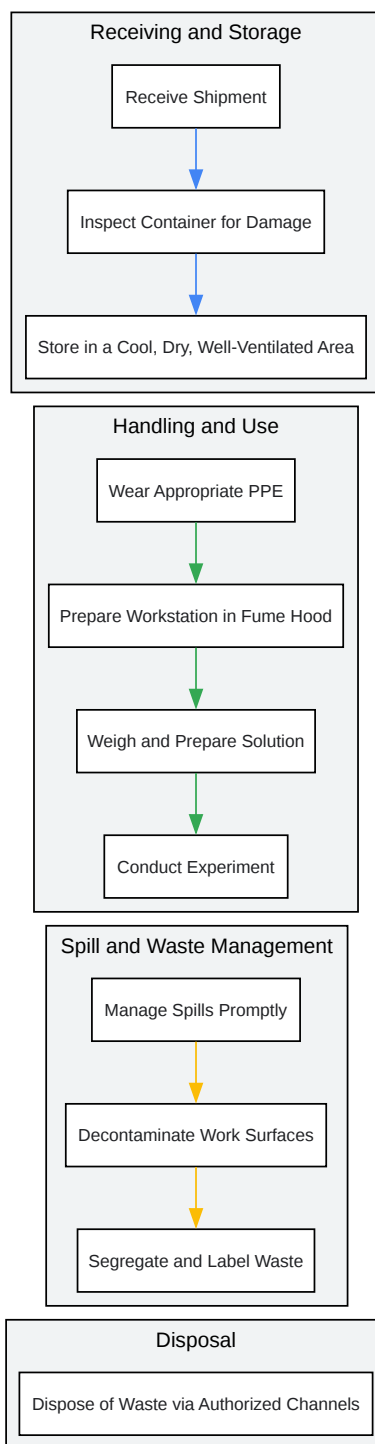
To mitigate exposure risks, the following personal protective equipment is mandatory when handling **Azide-phenylalanine hydrochloride**:

PPE Category	Item	Specification
Hand Protection	Gloves	Wear appropriate chemical-resistant gloves. For highly toxic azide compounds, it is recommended to use silver shield gloves underneath nitrile gloves.[3]
Eye and Face Protection	Safety Glasses/Goggles and Face Shield	Use safety glasses with side shields or chemical goggles.[3] A face shield should be worn when there is a risk of splashing.[1]
Skin and Body Protection	Laboratory Coat	A flame-retardant, anti-static lab coat must be worn.[4]
Respiratory Protection	Respirator	If engineering controls are insufficient to maintain airborne concentrations below exposure limits, use a NIOSH-approved respirator.[4]

Step-by-Step Operational Plan

A systematic approach to handling **Azide-phenylalanine hydrochloride** is crucial for laboratory safety. The following workflow outlines the key steps from receipt to disposal.

Workflow for Safe Handling of Azide-phenylalanine Hydrochloride

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